

Spectroscopic comparison between different dialkyl sulfides

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Compound of Interest

Compound Name: *Tetradecyl sulfide*

CAS No.: 35599-83-8

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Mass Spectrometry (MS): Unraveling Fragmentation Patterns

Mass spectrometry is a destructive technique that provides critical information about a molecule's mass and its fragmentation fingerprint, enabling structural determination. For dialkyl sulfides, Electron Ionization (EI) is a common method that induces characteristic fragmentation pathways.

Expertise & Experience: The Dominance of Alpha-Cleavage

The most significant fragmentation mechanism for dialkyl sulfides is the cleavage of the C-S bond, specifically through a process known as alpha-cleavage. In this process, the molecular ion ($[M]^{+ \cdot}$) undergoes cleavage at the carbon atom alpha to the sulfur atom. This results in the formation of a stable sulfonium ion, which is often the base peak or a very prominent peak in the spectrum.

The general mechanism is as follows: $[R-CH_2-S-R']^{+ \cdot} \rightarrow [CH_2=S-R']^+ + R^{\cdot}$

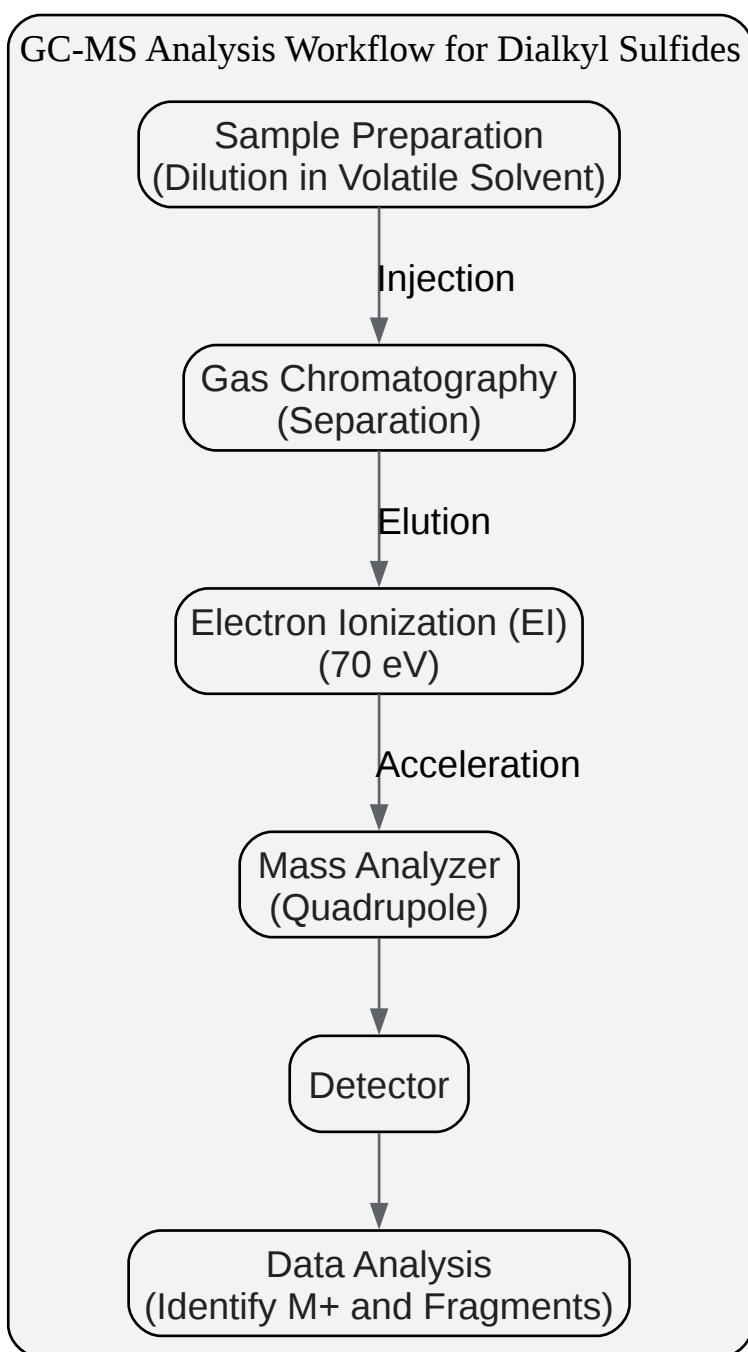
The mass of this resulting sulfonium ion is a key identifier. For symmetric sulfides, only one such ion is formed. For asymmetric sulfides, two different alpha-cleavage pathways are possible, leading to two distinct sulfonium ions, with the more stable carbocation radical loss being favored.

Comparative Data: Fragmentation of Common Dialkyl Sulfides

The table below summarizes the key mass spectral data for a series of dialkyl sulfides, illustrating the predictable nature of their fragmentation.

Compound	Molecular Formula	Molecular Ion (m/z)	Key Fragment Ion (m/z)	Fragmentation Pathway
Dimethyl Sulfide	C ₂ H ₆ S	62	47	$[\text{CH}_3\text{SCH}_3]^{+\cdot} \rightarrow [\text{CH}_2=\text{S}-\text{CH}_3]^+ + \text{H}^\cdot$
Diethyl Sulfide	C ₄ H ₁₀ S	90	75	$[\text{CH}_3\text{CH}_2\text{SCH}_2\text{CH}_3]^{+\cdot} \rightarrow [\text{CH}_2=\text{S}-\text{CH}_2\text{CH}_3]^+ + \text{CH}_3^\cdot$
Di-n-propyl Sulfide	C ₆ H ₁₄ S	118	89	$[\text{C}_3\text{H}_7\text{SC}_3\text{H}_7]^{+\cdot} \rightarrow [\text{CH}_2=\text{S}-\text{C}_3\text{H}_7]^+ + \text{C}_2\text{H}_5^\cdot$
Di-tert-butyl Sulfide	C ₈ H ₁₈ S	146	91	$[\text{C}(\text{CH}_3)_3\text{SC}(\text{CH}_3)_3]^{+\cdot} \rightarrow [(\text{CH}_3)_2\text{C}=\text{S}-\text{C}(\text{CH}_3)_3]^+ + \text{CH}_3^\cdot$

This predictable fragmentation is a powerful tool for identification. The loss of a specific alkyl radical from the molecular ion is a tell-tale sign of a particular dialkyl sulfide structure.



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Caption: A typical workflow for the analysis of volatile dialkyl sulfides using Gas Chromatography-Mass Spectrometry (GC-MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy: A Window into the Electronic Environment

NMR spectroscopy is a non-destructive technique that provides detailed information about the carbon-hydrogen framework of a molecule. Both ^1H and ^{13}C NMR are indispensable for the structural verification of dialkyl sulfides.

^1H NMR Spectroscopy

In ^1H NMR, the chemical shift (δ) of protons on the alpha-carbon (the carbon directly attached to the sulfur) is a key diagnostic feature. Sulfur is an electronegative atom, but less so than oxygen or nitrogen. This results in a characteristic downfield shift for alpha-protons, typically appearing in the range of 2.1-2.7 ppm. The splitting pattern (multiplicity) follows the n+1 rule and provides direct evidence of the neighboring proton environment.

^{13}C NMR Spectroscopy

Similarly, in ^{13}C NMR, the alpha-carbon is deshielded by the sulfur atom and its signal appears downfield compared to a standard alkane carbon. The chemical shift of the alpha-carbon in dialkyl sulfides generally falls within the 20-40 ppm range.

Comparative Data: ^1H and ^{13}C NMR Chemical Shifts

The following table compares the diagnostic NMR chemical shifts for several dialkyl sulfides in a standard solvent like CDCl_3 .

Compound	Structure	α -Proton (^1H , δ ppm)	Multiplicity	α -Carbon (^{13}C , δ ppm)
Dimethyl Sulfide	$\text{CH}_3\text{-S-CH}_3$	~2.1	Singlet	~15.5
Diethyl Sulfide	$\text{CH}_3\text{CH}_2\text{-S-CH}_2\text{CH}_3$	~2.5	Quartet	~26.3
Di-n-propyl Sulfide	$\text{CH}_3\text{CH}_2\text{CH}_2\text{-S-CH}_2\text{CH}_2\text{CH}_3$	~2.5	Triplet	~34.5
Di-isopropyl Sulfide	$(\text{CH}_3)_2\text{CH-S-CH}(\text{CH}_3)_2$	~3.0	Septet	~34.1

Expertise & Experience: As the alkyl chain length increases (from methyl to propyl), the chemical shift of the alpha-protons and alpha-carbons shifts slightly downfield. More significant is the change in multiplicity, which directly confirms the connectivity of the alkyl group. For instance, the quartet for the α -protons in diethyl sulfide is a definitive indicator of an adjacent methyl (CH_3) group.

Vibrational Spectroscopy (IR & Raman): Probing Functional Groups

Infrared (IR) and Raman spectroscopy are complementary techniques that measure the vibrational frequencies of molecules. For dialkyl sulfides, the most diagnostic vibrations are the C-H stretching and bending modes of the alkyl groups and the weaker C-S stretching mode.

Expertise & Experience: The Elusive C-S Stretch

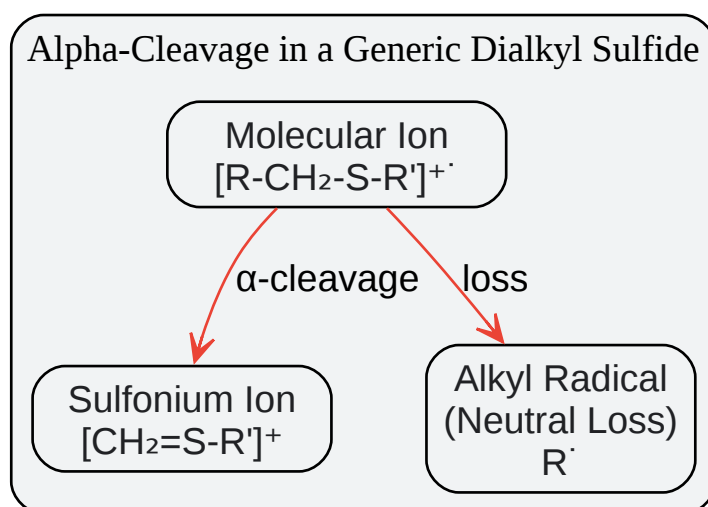
The C-S stretching vibration is the most characteristic feature for a sulfide, but it can be challenging to identify with certainty. It appears as a weak to medium intensity band in the IR spectrum, typically in the $600\text{--}800\text{ cm}^{-1}$ region. This region is often crowded with other vibrations, making definitive assignment difficult without complementary techniques.

Raman spectroscopy can be particularly useful here. The C-S bond is highly polarizable, often resulting in a more intense and easily identifiable C-S stretching peak in the Raman spectrum compared to the IR spectrum.

Comparative Data: Key Vibrational Frequencies

Compound	C-H Stretch (cm^{-1})	C-H Bend (cm^{-1})	C-S Stretch (cm^{-1})
Dimethyl Sulfide	2980-2850	1450-1375	~690, ~740
Diethyl Sulfide	2970-2860	1460-1380	~650-750
Di-n-butyl Sulfide	2960-2870	1465-1375	~640-740

The C-H stretching and bending frequencies are broadly similar across different saturated dialkyl sulfides and are less diagnostic than the C-S stretch. The precise position of the C-S stretch can be influenced by the conformation and branching of the alkyl chains.



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Caption: The primary alpha-cleavage fragmentation pathway for a dialkyl sulfide in Electron Ionization Mass Spectrometry.

Protocols for Spectroscopic Analysis

Trustworthiness in scientific data comes from robust and reproducible methodologies. The following are standardized protocols for the analysis of liquid dialkyl sulfide samples.

Protocol 1: Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol is designed for volatile dialkyl sulfides like dimethyl and diethyl sulfide.

- Sample Preparation: Prepare a 100 ppm solution of the dialkyl sulfide in a high-purity volatile solvent (e.g., dichloromethane or hexane).
- GC Instrument Setup:
 - Column: Use a standard non-polar column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25 μm).
 - Inlet: Set to 250 °C with a split ratio of 50:1.
 - Carrier Gas: Helium at a constant flow of 1.0 mL/min.

- Oven Program: Start at 40 °C, hold for 2 minutes, then ramp at 10 °C/min to 280 °C.
- MS Instrument Setup:
 - Ion Source: Electron Ionization (EI) at 70 eV.
 - Source Temperature: 230 °C.
 - Mass Analyzer: Set to scan a mass range of m/z 35-350.
- Injection & Acquisition: Inject 1 µL of the prepared sample. Acquire data throughout the GC run.
- Data Analysis: Integrate the chromatographic peak corresponding to the sulfide. Analyze the resulting mass spectrum, identifying the molecular ion and key fragment ions (e.g., the base peak resulting from alpha-cleavage).

Protocol 2: Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Prepare a solution of approximately 5-10 mg of the dialkyl sulfide in ~0.6 mL of deuterated chloroform (CDCl₃). Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- Instrument Setup (for a 400 MHz spectrometer):
 - Lock the spectrometer onto the deuterium signal of the CDCl₃.
 - Shim the magnetic field to achieve high homogeneity and resolution.
- ¹H NMR Acquisition:
 - Pulse Program: Standard single pulse (zg30).
 - Acquisition Parameters: Set spectral width to ~16 ppm, acquisition time ~4 seconds, relaxation delay ~2 seconds.
 - Number of Scans: 8-16 scans for good signal-to-noise.

- ^{13}C NMR Acquisition:
 - Pulse Program: Standard proton-decoupled pulse program (zgpg30).
 - Acquisition Parameters: Set spectral width to ~240 ppm, acquisition time ~1 second, relaxation delay ~2 seconds.
 - Number of Scans: 1024-4096 scans, as ^{13}C has a low natural abundance.
- Data Processing: Apply Fourier transform, phase correction, and baseline correction to the acquired Free Induction Decay (FID). Calibrate the spectrum using the TMS peak at 0 ppm. Integrate ^1H signals and pick peaks for both ^1H and ^{13}C spectra.

References

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